

A Guide to Inter-Laboratory Comparison of Diethyl Phthalate Measurement

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Compound of Interest

Compound Name: Ethylene phthalate

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This guide provides an objective comparison of methodologies and performance data from inter-laboratory studies on the measurement of diethyl phthalate (DEP) and other common phthalates. It is designed to assist laboratories in selecting appropriate analytical methods, understanding expected performance characteristics, and designing robust internal quality control procedures.

A Note on Nomenclature: "Ethylene Phthalate"

The term "**ethylene phthalate**" is not a standard chemical name for a specific phthalate plasticizer. It may be colloquially used to refer to diethyl phthalate (DEP), given that "ethyl" is a component of the name. Alternatively, it could refer to the polymer poly(ethylene terephthalate) (PET), which is chemically different from phthalate plasticizers. This guide will focus on the inter-laboratory comparison of diethyl phthalate (DEP) and other frequently analyzed phthalates, as this aligns with the context of analytical measurement and comparison studies.

Data Presentation: Inter-Laboratory Comparison of Phthalate Measurement

The following tables summarize quantitative data from various proficiency testing (PT) schemes and inter-laboratory comparison studies. These studies are essential for assessing the proficiency of laboratories in accurately measuring phthalates in different matrices.

Table 1: Proficiency Testing Schemes for Phthalate Analysis

Proficiency Testing Provider	Matrix Types	Target Analytes
HBM4EU Project[1]	Human Urine	15 phthalate and two DINCH urinary biomarkers, including mono-ethyl phthalate (MEP), the primary metabolite of DEP. [1]
LGC AXIO Proficiency Testing[2]	Simulated Toy Material, Consumer Products	Regulated phthalates in toys (e.g., DEHP, DBP, BBP, DINP, DIDP, DnOP).
Fapas[2]	Food Simulants (e.g., Oil), Food Packaging	Phthalates relevant to food contact materials.
Supelco[2]	Drinking Water, Wastewater	Common phthalates found in water (e.g., BBP, DBP, DEHP, DIBP).

Table 2: Performance Data from Inter-Laboratory Comparison of Diethyl Phthalate (DEP) in Air

An inter-laboratory study involving five laboratories evaluated a method for quantifying various phthalates, including DEP, in indoor air.[2]

Parameter	Adsorbent	Di-n-butyl phthalate (DBP)	Di(2-ethylhexyl) phthalate (DEHP)
Mean Recovery (%)	ODS Filter	91.3 - 99.9	91.3 - 99.9
SDB Cartridge	91.3 - 99.9	91.3 - 99.9	
Inter-laboratory Reproducibility (RSDr, %)	ODS Filter	8.6	9.7
SDB Cartridge	5.1	13.1	
Within-laboratory Reproducibility (RSDr, %)	ODS Filter	2.1 - 13.6	4.0 - 20.7
SDB Cartridge	2.0 - 7.5	0.8 - 8.1	

Data for DBP and DEHP from an inter-laboratory study involving five laboratories. DEP was included in the initial method validation.[\[2\]](#)

Table 3: Inter-laboratory Reproducibility for Phthalate Metabolites in Human Urine (HBM4EU Project)

The HBM4EU project organized four rounds of proficiency tests for 15 phthalate and two DINCH urinary biomarkers, with 28 participating laboratories.[\[1\]](#)

Analyte Group	Average Inter-laboratory Reproducibility (%)	Improved Reproducibility with Consistently Satisfactory Labs (%)
Single-isomer phthalates (e.g., DnBP, DEHP)	24	17
Mixed-isomer phthalates (DiNP, DiDP) and DINCH	43	26

A substantial improvement in laboratory performance was observed throughout the program, with an average satisfactory performance rate of 90% by the end.[\[1\]](#)

Experimental Protocols

Detailed methodologies are crucial for reproducible and comparable results. The following are generalized protocols for common analytical techniques used in phthalate measurement.

Protocol 1: Analysis of Phthalate Metabolites in Human Urine by LC-MS/MS

This protocol is based on the methods used in the HBM4EU proficiency testing scheme.[\[1\]](#)

- Sample Preparation:
 - An aliquot of urine (typically 0.5 mL) is taken.[\[1\]](#)
 - Isotopically labeled internal standards and a buffer are added.[\[1\]](#)
 - Enzymatic deconjugation is performed at 37°C for 2 hours to hydrolyze the conjugated metabolites.[\[1\]](#)
 - The deconjugated biomarkers are extracted using solid-phase extraction (SPE), either online or offline.[\[1\]](#)
- Instrumentation:
 - Analytical Technique: Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).[\[1\]](#)
 - Ionization Mode: Electrospray Ionization in negative mode (ESI⁻).[\[1\]](#)
 - Detection: Two mass transitions are typically monitored for each analyte in time-programmed multiple reaction monitoring mode.[\[1\]](#)
- Quantification:
 - Quantification is based on multi-level calibration curves, with the response of each analyte normalized to its corresponding labeled internal standard.[\[1\]](#)

Protocol 2: Analysis of Diethyl Phthalate in Air by GC-MS

This protocol is based on a validated method for determining phthalates in indoor air.[\[2\]](#)

- Sample Collection:
 - Air is sampled using a solid-phase adsorbent, such as an octadecyl silica (ODS) filter or a styrene-divinylbenzene (SDB) copolymer cartridge.[\[2\]](#)
- Sample Preparation:
 - The adsorbent is extracted with a suitable solvent (e.g., acetone) via ultrasonication for approximately 10 minutes.[\[2\]](#)
 - An internal standard, such as a deuterated phthalate (e.g., DEP-d4), is added to the extract.[\[2\]](#)
- Instrumentation:
 - Analytical Technique: Gas Chromatography-Mass Spectrometry (GC-MS).[\[2\]](#)
 - GC Column: A non-polar column, such as a DB-1 (15 m x 0.25 mm inner diameter, 0.1 µm film thickness), is commonly used.[\[2\]](#)
 - Injector: Splitless injection at a high temperature (e.g., 280°C) is employed to ensure efficient transfer of the analytes to the column.[\[2\]](#)
 - Oven Temperature Program: A temperature gradient is used to separate the phthalates. For example, hold at 80°C for 2 minutes, ramp at 8°C/min to 210°C and hold for 5 minutes, then ramp at 20°C/min to 250°C and hold for 5 minutes.[\[2\]](#)
 - MS Detection: Selected-ion monitoring (SIM) mode is used for quantification to enhance sensitivity and selectivity.[\[2\]](#)

Mandatory Visualization

Experimental Workflow for Phthalate Analysis

The following diagram illustrates a typical experimental workflow for the analysis of phthalates in a given sample matrix.

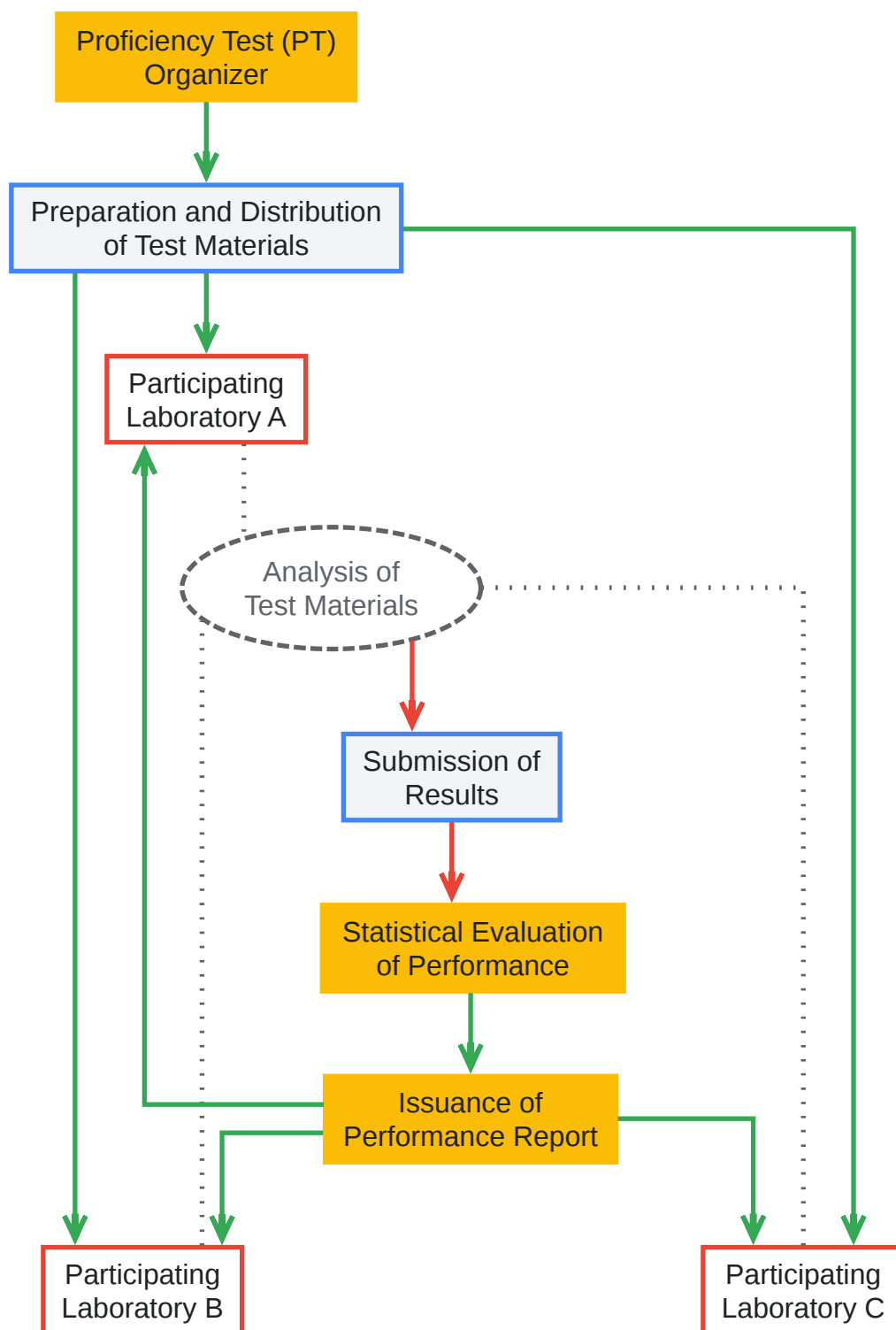


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A generalized experimental workflow for phthalate analysis.

Logical Relationship in an Inter-Laboratory Comparison Study

This diagram outlines the structure and key relationships within a typical inter-laboratory comparison or proficiency testing scheme.



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